

A Comprehensive Technical Guide to 1-Isocyanatoheptane

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Compound of Interest

Compound Name: *n*-Heptyl isocyanate

CAS No.: 4747-81-3

Cat. No.: B1581982

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Abstract

This technical guide provides an in-depth analysis of 1-isocyanatoheptane, commonly known as **n-heptyl isocyanate**. It serves as a critical resource for researchers, chemists, and drug development professionals by detailing its chemical identity, physicochemical properties, synthesis methodologies, and core reactivity. The document emphasizes the compound's utility as a versatile building block in organic synthesis, particularly in the formation of ureas and carbamates, which are pivotal moieties in pharmaceuticals and materials science. Furthermore, this guide outlines comprehensive safety protocols, experimental procedures, and spectroscopic data to ensure safe handling and effective application in a laboratory setting.

Nomenclature and Chemical Identity

1-isocyanatoheptane is an organic compound featuring a seven-carbon alkyl chain (heptyl group) attached to an isocyanate functional group ($-N=C=O$). The linear arrangement of the alkyl group is denoted by the "n-" prefix in its common name, **n-heptyl isocyanate**. Its systematic IUPAC name is 1-isocyanatoheptane.^{[1][2]} This compound is a key intermediate in various chemical syntheses due to the high electrophilicity of the isocyanate carbon.

Identifier	Value	Source
IUPAC Name	1-isocyanatoheptane	PubChem[1]
Common Name	n-Heptyl isocyanate	NIST[2]
CAS Number	4747-81-3	PubChem[1]
Molecular Formula	C ₈ H ₁₅ NO	PubChem[1]
Canonical SMILES	CCCCCCCNC=O	Cheméo[3]
InChI Key	RFXBSYPBSRSQDU-UHFFFAOYSA-N	NIST[2]

Physicochemical and Spectroscopic Properties

Understanding the physical and spectral properties of 1-isocyanatoheptane is fundamental for its application in experimental design, purification, and characterization.

Physicochemical Data

Property	Value	Unit	Source
Molecular Weight	141.21	g/mol	PubChem[1]
Appearance	Yellow Liquid	-	Thermo Fisher Scientific[4]
Boiling Point (Normal)	449.11 (Calculated)	K	Cheméo[3]
Density	0.86 (Predicted)	g/cm ³	-
XlogP	3.9 (Predicted)	-	PubChemLite[5]
Flash Point	67	°C	-
Moisture Sensitivity	Yes	-	Thermo Fisher Scientific[4]

Spectroscopic Data

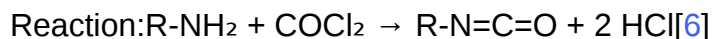
Spectroscopic analysis is crucial for verifying the identity and purity of 1-isocyanatoheptane. The isocyanate group provides a distinct and strong signal in infrared spectroscopy.

Spectroscopy	Feature	Characteristic Signal
Infrared (IR)	-N=C=O stretch	Strong, sharp absorption band at $\sim 2250\text{--}2280\text{ cm}^{-1}$
^1H NMR (CDCl_3)	-CH ₂ -NCO	Triplet, $\sim 3.3\text{ ppm}$
^{13}C NMR (CDCl_3)	-N=C=O	$\sim 121\text{--}125\text{ ppm}$

Note: NMR chemical shifts (ppm) are approximate and can vary based on solvent and concentration.

Synthesis and Manufacturing

The primary industrial method for producing isocyanates is through the reaction of a primary amine with phosgene (phosgenation).[6] This process, while efficient, involves the highly toxic phosgene gas, necessitating stringent safety measures.[6]



For laboratory-scale synthesis, several non-phosgene routes are preferred to enhance safety. These methods often involve rearrangement reactions:[6][7]

- Curtius Rearrangement: The thermal or photochemical decomposition of an acyl azide (derived from a carboxylic acid) yields an isocyanate and nitrogen gas.[6]
- Lossen Rearrangement: This reaction converts a hydroxamic acid derivative into an isocyanate.[6]
- Staudinger-Aza-Wittig Reaction: The reaction of an azide with a phosphine (like triphenylphosphine) forms an iminophosphorane intermediate, which can then react with carbon dioxide to produce the isocyanate.[7]

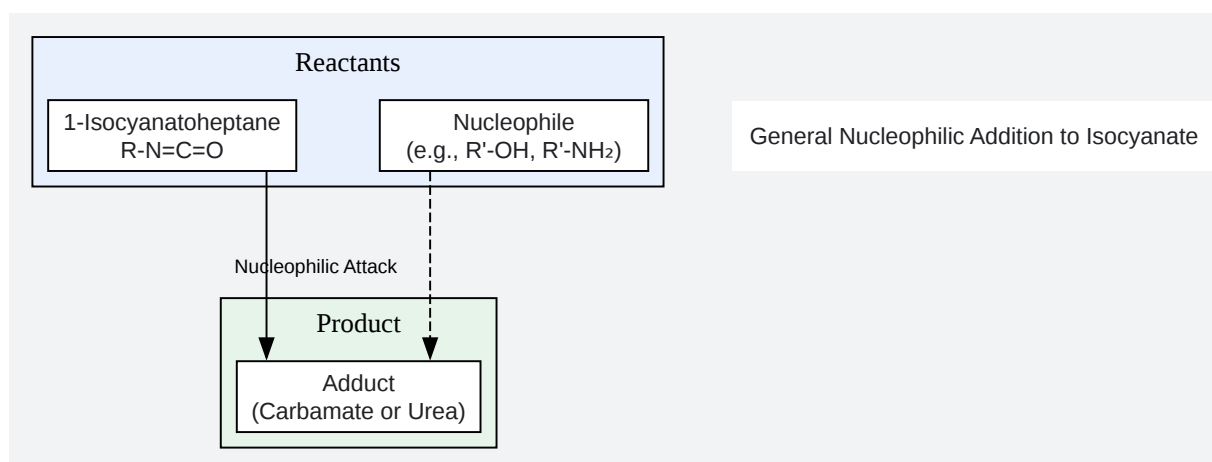
Alternative methods also include the treatment of primary alcohols with specific reagents or the oxidation of isonitriles.[8]

Chemical Reactivity and Mechanisms

The synthetic utility of 1-isocyanatoheptane stems from the electrophilic nature of the central carbon atom in the isocyanate group (-N=C=O). This carbon is highly susceptible to attack by a wide range of nucleophiles.^{[6][9]}

Core Reactivity with Nucleophiles

The general mechanism involves the addition of a nucleophile containing an active hydrogen (e.g., alcohols, amines, water) across the C=N bond of the isocyanate.



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Caption: General reaction pathway of an isocyanate with a nucleophile.

Key Reactions:

- **With Alcohols (to form Carbamates/Urethanes):** Isocyanates react readily with primary and secondary alcohols to form stable carbamate (urethane) linkages.^{[6][10]} This reaction is the foundation of polyurethane chemistry. $\text{R-NCO} + \text{R'-OH} \rightarrow \text{R-NH-C(=O)-O-R'}$
- **With Amines (to form Ureas):** The reaction with primary or secondary amines is typically very rapid and yields substituted ureas.^[6] $\text{R-NCO} + \text{R}'_2\text{NH} \rightarrow \text{R-NH-C(=O)-NR}'_2$

- **With Water (to form Amines):** 1-isocyanatoheptane is moisture-sensitive. It reacts with water to form an unstable carbamic acid, which quickly decarboxylates to yield the corresponding primary amine (heptylamine) and carbon dioxide gas.^{[6][11]} This reactivity is why the compound must be handled under anhydrous conditions. $\text{R-NCO} + \text{H}_2\text{O} \rightarrow [\text{R-NH-COOH}] \rightarrow \text{R-NH}_2 + \text{CO}_2$

The reactivity is influenced by the substituent on the isocyanate; electron-donating groups like the heptyl chain slightly reduce the electrophilicity compared to aryl isocyanates.^[9]

Applications in Research and Drug Development

1-isocyanatoheptane is a valuable reagent for introducing a lipophilic heptyl group onto a molecule while simultaneously forming a stable urea or carbamate linker.

- **Pharmaceutical Synthesis:** Urea and carbamate moieties are common in drug molecules due to their ability to act as hydrogen bond donors and acceptors, improving target binding and pharmacokinetic properties. Heptyl isocyanate can be used to synthesize derivatives of active pharmaceutical ingredients (APIs) to modulate their solubility, lipophilicity, and cell permeability.
- **Agrochemicals:** It is used in the synthesis of herbicides and pesticides where the N-heptyl urea or carbamate structure contributes to the molecule's biological activity.
- **Polymer and Materials Science:** While diisocyanates are more common for polymerization, monofunctional isocyanates like 1-isocyanatoheptane are used as chain terminators or for grafting side chains onto polymer backbones to control properties like hydrophobicity and solubility.
- **Derivatizing Agent:** In analytical chemistry, it can be used to derivatize compounds containing hydroxyl or amino groups to make them more volatile or detectable for techniques like gas chromatography-mass spectrometry (GC-MS).

Safety, Handling, and Disposal

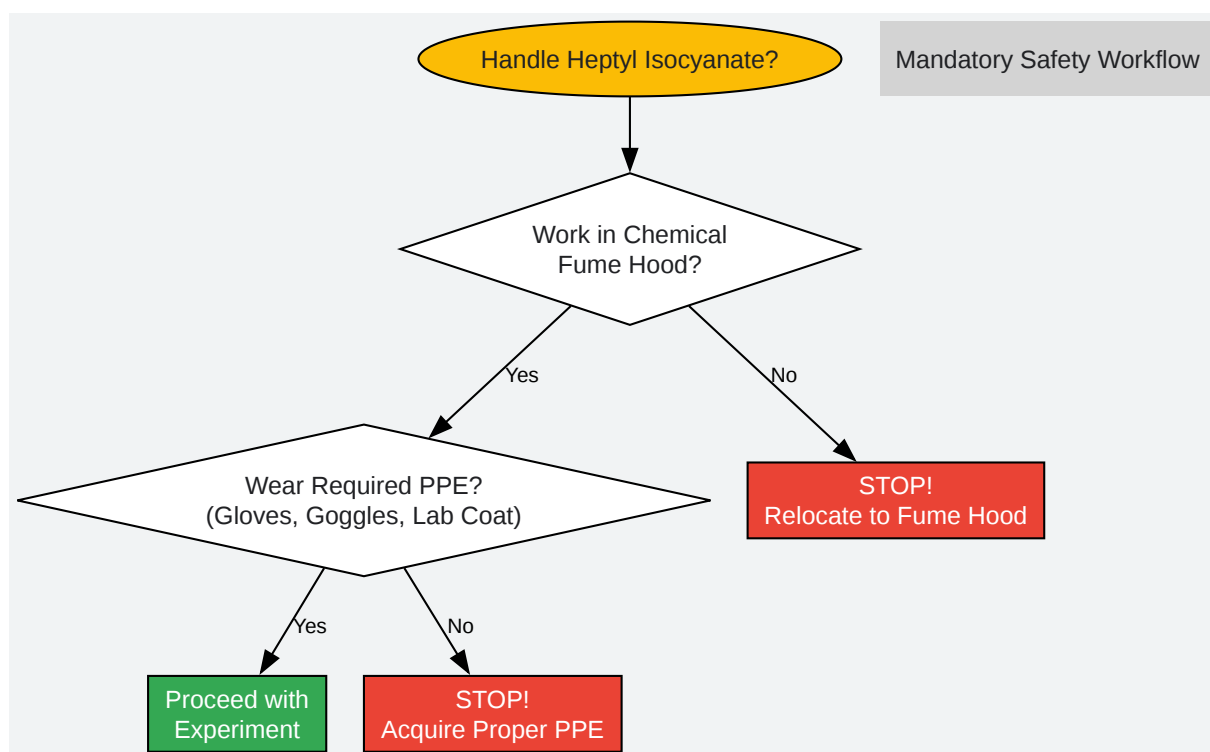
Isocyanates as a class are hazardous compounds requiring strict safety protocols. 1-isocyanatoheptane is harmful if swallowed, inhaled, or in contact with skin, and causes serious eye damage.^{[1][4][12]} It is also a potential respiratory sensitizer.^{[4][12]}

GHS Hazard Information

- Acute Toxicity: Harmful if swallowed, inhaled, or in contact with skin.[1][13]
- Skin Corrosion/Irritation: Causes skin irritation.[1][12]
- Eye Damage/Irritation: Causes serious eye damage.[1][12]
- Sensitization: May cause allergy or asthma symptoms if inhaled.[1][12]

Handling and Personal Protective Equipment (PPE)

All work with 1-isocyanatoheptane must be conducted in a certified chemical fume hood.[12]



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Caption: Decision workflow for safely handling 1-isocyanatoheptane.

- Engineering Controls: Use only in a well-ventilated area, preferably a chemical fume hood.
[12] Eyewash stations and safety showers must be readily accessible.[12]
- Eye/Face Protection: Wear chemical safety goggles and a face shield.[12]
- Skin Protection: Wear impervious gloves (e.g., butyl rubber) and a lab coat.[12] Avoid all skin contact.[4]
- Respiratory Protection: If working outside a fume hood or if aerosolization is possible, use a NIOSH-approved respirator with an organic vapor cartridge.[12]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place away from moisture, acids, bases, alcohols, and amines.[12]

Disposal

Dispose of waste in accordance with local, state, and federal regulations. Do not pour down the drain. Small spills can be neutralized with a decontaminating solution (e.g., water with a small amount of ammonia and detergent).

Experimental Protocol: Synthesis of N-Heptyl-N'-phenylurea

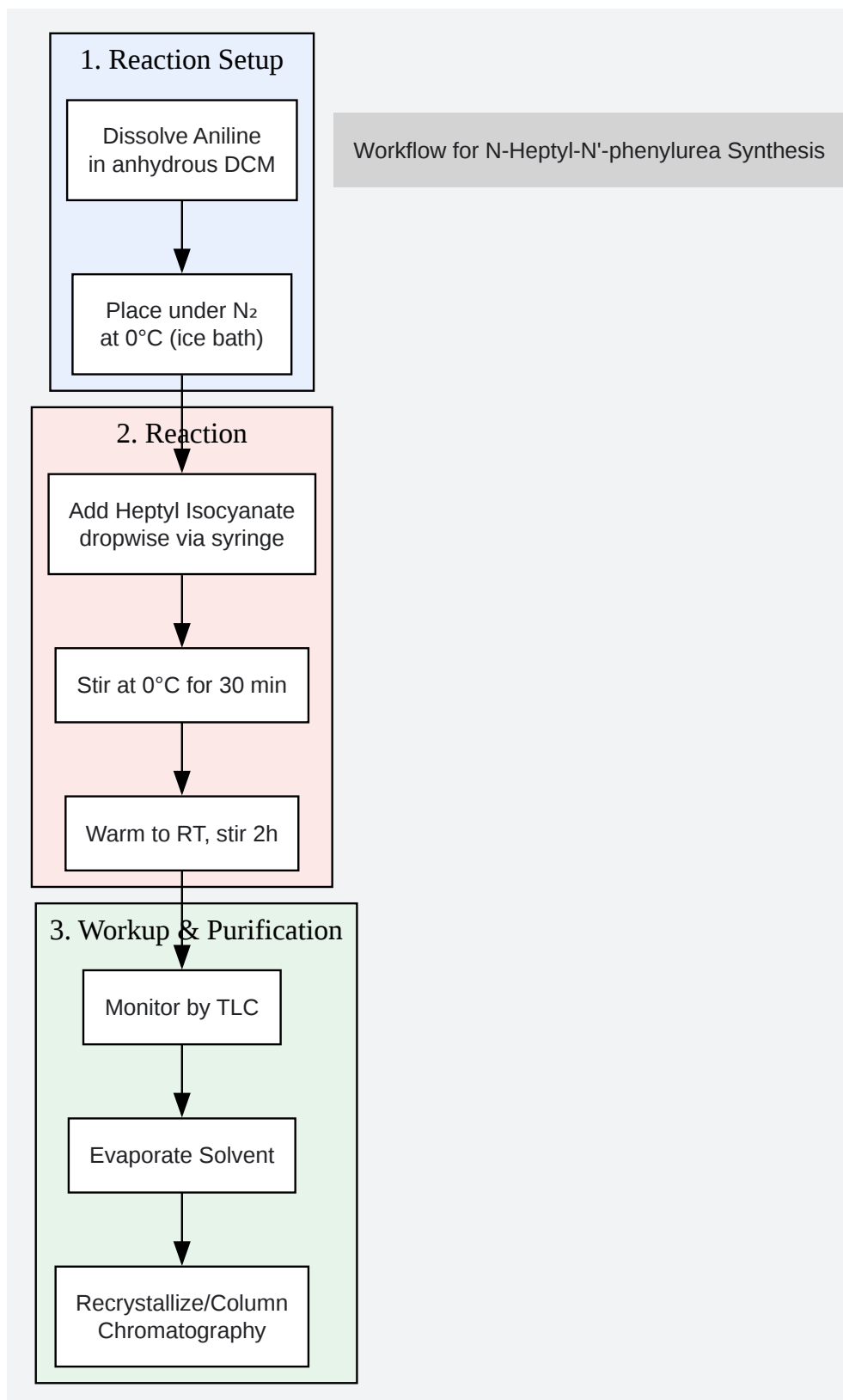
This protocol details a representative reaction of 1-isocyanatoheptane with a primary amine to form a substituted urea.

Objective: To synthesize N-heptyl-N'-phenylurea from 1-isocyanatoheptane and aniline.

Materials:

- 1-Isocyanatoheptane (1.0 eq)
- Aniline (1.0 eq)
- Anhydrous Dichloromethane (DCM)
- Magnetic stirrer and stir bar

- Round-bottom flask with septum
- Nitrogen or Argon gas supply
- Syringes



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Caption: Step-by-step workflow for the synthesis of a substituted urea.

Procedure:

- **Setup:** To a flame-dried round-bottom flask under an inert atmosphere (N_2), add aniline (1.0 eq) dissolved in anhydrous DCM. Cool the solution to $0^\circ C$ using an ice-water bath.
- **Addition:** Slowly add 1-isocyanatoheptane (1.0 eq) to the stirred solution via syringe over 5 minutes.
 - **Causality:** The slow, dropwise addition at low temperature is crucial to control the exothermic reaction between the isocyanate and the amine.[\[11\]](#)
- **Reaction:** Stir the reaction mixture at $0^\circ C$ for 30 minutes, then remove the ice bath and allow the reaction to warm to room temperature. Continue stirring for an additional 2 hours.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting materials are consumed.
- **Workup:** Upon completion, concentrate the reaction mixture under reduced pressure to remove the solvent.
- **Purification:** The crude solid product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by flash column chromatography to yield pure N-heptyl-N'-phenylurea.
- **Validation:** Confirm the product's identity and purity using 1H NMR, ^{13}C NMR, IR spectroscopy, and melting point analysis. The strong isocyanate peak ($\sim 2270\text{ cm}^{-1}$) should be absent in the product's IR spectrum, replaced by a strong carbonyl ($C=O$) stretch for the urea ($\sim 1640\text{ cm}^{-1}$).

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